

Metabolic Pathways of Isoelemicin in Rats

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Compound Focus: Isoelemicin

CAS No.: 5273-85-8

Cat. No.: S1527971

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The following table summarizes the two primary metabolic pathways for **Isoelemicin** identified in a rat model [1].

| Metabolic Pathway | Key Characteristics | Major Urinary Metabolites Identified |
|----------------------|--|---|
| Cinnamoyl Pathway | The predominant route for Isoelemicin metabolism [1]. | 3-(3,4,5-trimethoxyphenyl)propionic acid |
| Epoxide-Diol Pathway | A secondary pathway also utilized [1]. | Information not specified in available search results |

Chemical Properties & Quantitative Data

For your experimental design, the following table provides key physicochemical data for **Isoelemicin** [2].

| Property | Value / Description |
|------------------|-----------------------|
| CAS Number | 5273-85-8 [2] |
| Chemical Formula | $C_{12}H_{16}O_3$ [2] |
| Molecular Weight | 208.3 g/mol [2] |

| Property | Value / Description |
|------------|--|
| IUPAC Name | 1,2,3-trimethoxy-5-[(E)-prop-1-enyl]benzene [2] |
| Appearance | Oil [2] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. [2] |
| Storage | Desiccate at -20°C [2] |

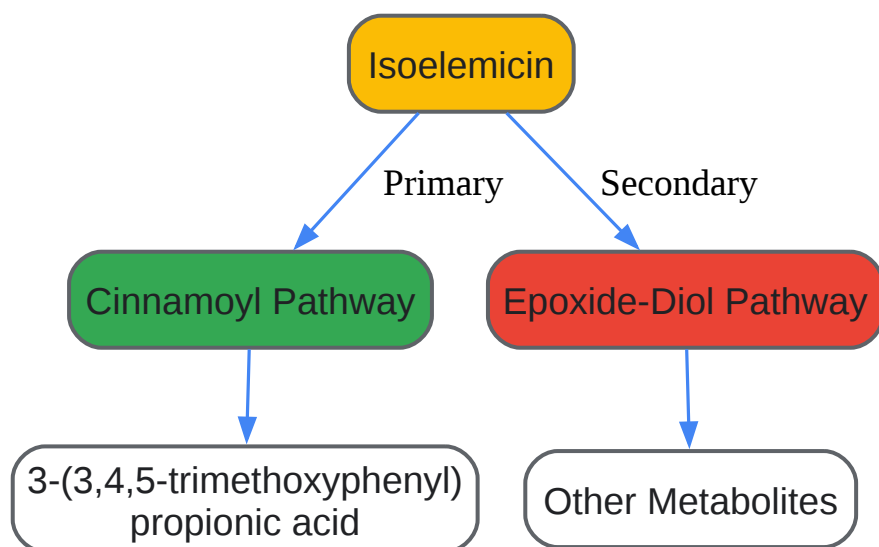
Experimental Methodology Overview

The foundational study used to identify these metabolites employed the following general approach, though specific buffer compositions, instrument settings, and detailed procedures are not available in the current search results [1].

- **Animal Model:** Rats [1].
- **Analytical Technique:** Gas Chromatography-Mass Spectrometry (G.C.-MS) for the identification of metabolites in urine and bile [1].
- **Metabolite Identification:** Metabolites were identified by comparing their mass spectra and retention times to reference standards or known patterns.

Metabolic Pathway Visualization

The diagram below illustrates the two primary metabolic pathways of **Isolemicin** in rats as described in the research.



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Research Implications & Next Steps

The data confirms that **Isoelemicin** is metabolized in rats, primarily yielding a propionic acid derivative. A critical finding is that **further oxidation to benzoic acid derivatives was not observed**, which is significant for understanding its metabolic fate and potential toxicity [1]. Most urinary metabolites were also present in bile, indicating a role for enterohepatic circulation [1].

Since the available experimental details are limited, I suggest these steps for your research:

- **Source the Original Paper:** Obtain the full text of the 1980 study (*Xenobiotica*. 1980 May;10(5):371-80) for any finer methodological details [1].
- **Explore Modern Techniques:** Consider using updated analytical methods like LC-MS/MS or HR-MS for more sensitive and comprehensive metabolite profiling.
- **Investigate Biosynthesis:** Recent research has elucidated the **biosynthesis of Isoelemicin and Elemicin in carrot leaves**, which may offer insights for producing labeled compounds or understanding its natural role [3].

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References

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2. | CAS... | Manufacturer BioCrick Isoelemicin [biocrick.com]
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